

Research Findings on NSC339614 and Potassium Channels Remain Elusive

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Compound of Interest

Compound Name: NSC339614 potassium

Cat. No.: B15616059

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A comprehensive review of publicly available scientific literature and databases has yielded no specific research findings on the compound NSC339614 and its effects on potassium channels. Consequently, a comparison guide on the reproducibility of such research, as requested, cannot be compiled at this time due to the absence of foundational studies.

Initial and broadened searches for "NSC339614" in relation to "potassium channel activity," "mechanism of action," "electrophysiology studies," and "cellular assays" did not return any relevant publications. Further attempts to identify alternative names, biological targets, or its inclusion in screening libraries also proved unsuccessful.

This lack of information prevents the creation of the requested comparison guide, which would require:

- Quantitative Data: Summarized data from multiple studies to compare findings.
- Experimental Protocols: Detailed methodologies from published research.
- Signaling Pathways and Workflows: Established mechanisms of action to visualize.

It is possible that NSC339614 is a compound that has not been extensively studied, is known by a different identifier not available in public databases, or is part of proprietary research that has not been published.

Therefore, for researchers, scientists, and drug development professionals interested in the potential potassium channel activity of NSC339614, it is recommended to first verify the compound identifier and to consult internal or specialized commercial databases that may contain information not publicly disclosed. Without primary research data, any analysis of reproducibility or comparison with alternatives is not feasible.

- To cite this document: BenchChem. [Research Findings on NSC339614 and Potassium Channels Remain Elusive]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15616059/docs#research-findings-on-nsc339614-and-potassium-channels-remain-elusive\]](https://www.benchchem.com/product/b15616059/docs#research-findings-on-nsc339614-and-potassium-channels-remain-elusive)

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